

# Physical and chemical properties of 4-(4-Ethylcyclohexyl)cyclohexanone

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## Compound of Interest

Compound Name: 4-(4-Ethylcyclohexyl)cyclohexanone

Cat. No.: B181713

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An In-depth Technical Guide to **4-(4-Ethylcyclohexyl)cyclohexanone**

## Introduction

**4-(4-Ethylcyclohexyl)cyclohexanone** is a pivotal intermediate compound, primarily recognized for its role in the synthesis of advanced liquid crystal materials.<sup>[1]</sup> Its molecular architecture, featuring a rigid bicyclohexyl core combined with a polar ketone group, imparts unique properties that are highly desirable for modulating the optical and thermal characteristics of liquid crystal displays, optical films, and sensors.<sup>[1]</sup> This guide offers a comprehensive exploration of the physical and chemical properties of **4-(4-Ethylcyclohexyl)cyclohexanone**, intended for researchers, chemists, and material scientists. We will delve into its chemical identity, physicochemical properties, synthesis protocols, analytical characterization, and applications, providing a holistic view grounded in scientific literature and technical data.

## Chemical Identity

Correctly identifying a chemical compound is the foundation of all scientific investigation. The following identifiers and descriptors apply to **4-(4-Ethylcyclohexyl)cyclohexanone**.

- IUPAC Name: 4-(4-Ethylcyclohexyl)cyclohexan-1-one
- Synonyms: [1,1'-Bicyclohexyl]-4-one, 4'-ethyl-; 4'-(Ethyl)[1,1'-bicyclohexyl]-4-one<sup>[2]</sup>

- CAS Number: 150763-13-6[1][3]
- Molecular Formula: C<sub>14</sub>H<sub>24</sub>O[1]
- Molecular Weight: 208.34 g/mol [2]

## Physical and Chemical Properties

The physical properties of **4-(4-Ethylcyclohexyl)cyclohexanone** are crucial for its handling, processing, and application. These properties are summarized in the table below.

Property	Value	Source
Density	0.944 g/cm <sup>3</sup> (Predicted)	[2]
Boiling Point	299.4 ± 8.0 °C (Predicted)	[2]
Flash Point	127.273 °C (Predicted)	[2]
Polar Surface Area (PSA)	17.1 Å <sup>2</sup>	[2]
LogP (o/w)	4.2	[2]

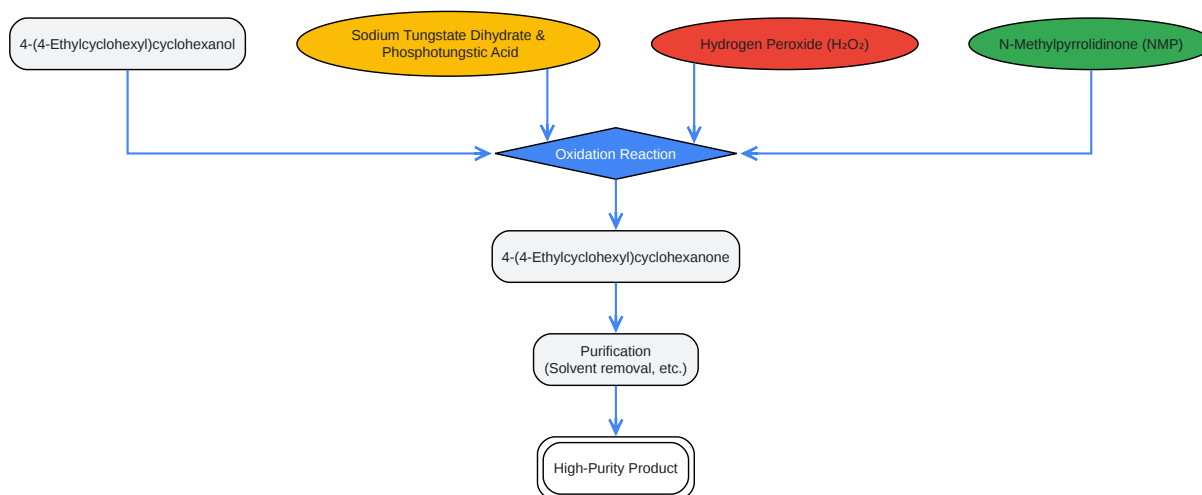
The chemical nature of the molecule is dominated by two key features: the saturated bicyclohexyl system and the carbonyl (ketone) group. The bicyclohexyl skeleton provides rigidity and contributes to the mesogenic (liquid crystal) properties of its derivatives.[1] The ketone group serves as a reactive handle, allowing for a variety of chemical transformations. It can undergo reactions such as reduction to form the corresponding alcohol, condensation, or esterification to generate a wide array of liquid crystal monomers.[1] These subsequent monomers are then integrated into liquid crystal mixtures to fine-tune their thermal stability and optical properties.[1]

## Synthesis and Manufacturing

The synthesis of **4-(4-Ethylcyclohexyl)cyclohexanone** typically involves the oxidation of its corresponding alcohol precursor, 4-(4-ethylcyclohexyl)cyclohexanol. Modern synthetic methods prioritize environmentally friendly processes that offer high yields and simple work-ups.

## Green Oxidation Synthesis Workflow

A notable green chemistry approach utilizes hydrogen peroxide as a clean oxidant, with water being the only byproduct.<sup>[4]</sup> This method is catalyzed by a tungstate-based system in a suitable solvent.<sup>[4]</sup>



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Caption: Green synthesis of **4-(4-Ethylcyclohexyl)cyclohexanone** via oxidation.

## Experimental Protocol: Catalytic Oxidation

The following protocol is adapted from a patented green synthesis method.<sup>[4]</sup>

- **Catalyst Preparation:** In a reaction vessel, mix and stir sodium tungstate dihydrate (Na<sub>2</sub>WO<sub>4</sub>·2H<sub>2</sub>O) and phosphotungstic acid.

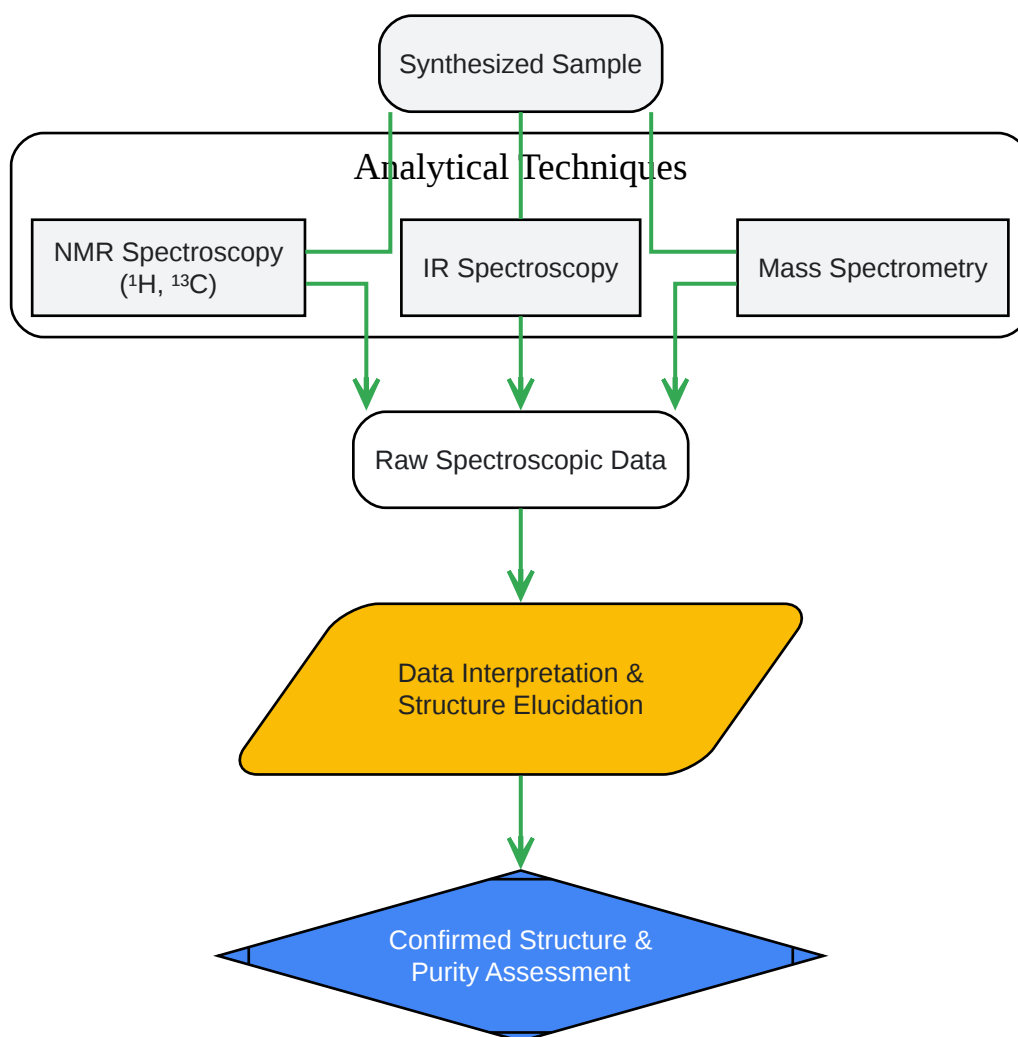
- **Oxidant Mixture:** To the catalyst mixture, slowly add hydrogen peroxide ( $\text{H}_2\text{O}_2$ ) to form the active oxidant solution.
- **Reactant Addition:** Add the starting material, 4-(4-ethylcyclohexyl)cyclohexanol, and the solvent, N-methylpyrrolidinone (NMP), to the oxidant solution.
- **Reaction Execution:** Stir the mixture at a controlled temperature. The reaction progress can be monitored using an appropriate technique like Thin-Layer Chromatography (TLC).
- **Work-up and Isolation:** Upon completion, the solvent can be removed under reduced pressure. The resulting crude product is then purified, for instance, by chromatography or recrystallization, to yield the final **4-(4-Ethylcyclohexyl)cyclohexanone**. The recovered solvent can be dehydrated and reused.<sup>[4]</sup>

## Analytical Characterization

To confirm the identity and purity of synthesized **4-(4-Ethylcyclohexyl)cyclohexanone**, a standard suite of analytical techniques is employed.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to elucidate the carbon-hydrogen framework of the molecule, confirming the presence of the ethyl group and the two cyclohexyl rings.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify functional groups. A strong absorption band in the region of  $1700\text{--}1725\text{ cm}^{-1}$  is characteristic of the  $\text{C}=\text{O}$  stretch of the ketone group.
- **Mass Spectrometry (MS):** MS provides information about the molecular weight and fragmentation pattern of the compound, confirming the molecular formula  $\text{C}_{14}\text{H}_{24}\text{O}$ .

## Characterization Workflow



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Caption: Standard workflow for analytical characterization.

## Applications and Significance

The primary application of **4-(4-Ethylcyclohexyl)cyclohexanone** lies in its role as a precursor for liquid crystal materials.<sup>[1]</sup>

- **Liquid Crystal Monomers:** Through chemical modification of its ketone group, it is converted into various liquid crystal monomers. These monomers are essential components in liquid crystal mixtures, used to control the electro-optical response, clearing point, and viscosity of the final display device.<sup>[1]</sup>

- Liquid Crystal Polymers: It can be reacted with bifunctional compounds (e.g., diols or diamines) to synthesize liquid crystal polymers.[1] These polymers exhibit high mechanical strength, excellent thermal stability, and unique optical properties, making them suitable for applications in optical films, flexible displays, and advanced sensors.[1]

## Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **4-(4-Ethylcyclohexyl)cyclohexanone** is not readily available in the provided search results, safety precautions can be inferred from similar ketone-containing compounds like 4-ethylcyclohexanone and cyclohexanone.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles, and a lab coat when handling the compound.[5]
- Ventilation: Handle in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[5]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[5] Keep away from heat, sparks, open flames, and strong oxidizing agents.[5]
- First Aid:
  - Eyes: Immediately rinse with plenty of water for at least 15 minutes.[5]
  - Skin: Wash off immediately with soap and plenty of water.[5]
  - Inhalation: Move to fresh air. If breathing is difficult, give oxygen.[5]
  - Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[5]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[5]

## Conclusion

**4-(4-Ethylcyclohexyl)cyclohexanone** is a specialized chemical intermediate with significant value in the field of materials science. Its distinct molecular structure provides a versatile platform for the synthesis of a new generation of liquid crystal monomers and polymers.

Understanding its physical properties, chemical reactivity, and synthesis routes is essential for harnessing its full potential in the development of advanced optical and electronic materials. As with all chemical compounds, adherence to strict safety protocols is paramount during its handling and use.

## References

- Google Patents. CN101337870B - Method for synthesizing 4-(4'-n-alkyl cyclohexyl)cyclohexanone.

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